

# Physical and chemical properties of N-Methyl-o-toluidine

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## Compound of Interest

Compound Name: *N-Methyl-o-toluidine*

Cat. No.: B147340

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## N-Methyl-o-toluidine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Methyl-o-toluidine**, also known as N,2-dimethylaniline, is an aromatic organic compound with the chemical formula  $C_8H_{11}N$ . It is a substituted aniline and a derivative of o-toluidine. This technical guide provides an in-depth overview of the physical and chemical properties of **N-Methyl-o-toluidine**, including experimental protocols for their determination and visualizations of relevant chemical workflows. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

### Physical Properties

**N-Methyl-o-toluidine** is a colorless to light yellow oily liquid that tends to darken upon exposure to air and light.<sup>[1]</sup> A summary of its key physical properties is presented in the tables below.

### General Physical Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N	[2][4][5]
Molecular Weight	121.18 g/mol	[4][5][6]
CAS Number	611-21-2	[4][5]
EC Number	210-260-9	[4][5]

## Thermal and Density Properties

Property	Value	Source(s)
Boiling Point	177 - 204 °C at 987 hPa	[4]
207 °C	[2]	
209-210 °C	[2]	
Melting Point	-10.08 °C (estimate)	[2][4]
Density	0.981 g/cm <sup>3</sup> at 25 °C	[4][5]
0.97 g/cm <sup>3</sup>	[2]	
Flash Point	79.4 °C (closed cup)	[2][4][5]
Vapor Pressure	0.225 mmHg at 25°C	[2]

## Optical and Solubility Properties

Property	Value	Source(s)
Refractive Index	1.562 - 1.565	[2]
Water Solubility	Practically insoluble	[2]

## Chemical Properties and Reactivity

**N-Methyl-o-toluidine** exhibits chemical properties characteristic of a secondary aromatic amine. The presence of both a methyl group on the nitrogen atom and a methyl group on the

aromatic ring influences its reactivity.

Basicity: The amino group imparts basic properties to the molecule.[7]

Reactivity:

- N-Alkylation and N-Acylation: The secondary amine functionality can undergo further alkylation to form a tertiary amine or acylation to form an amide.
- Electrophilic Aromatic Substitution: The amino and methyl groups are activating and ortho-, para-directing, making the aromatic ring susceptible to electrophilic substitution reactions.
- Oxidation: Aromatic amines are prone to oxidation, which can lead to the darkening of the compound upon exposure to air.
- Reactant in Coupling Reactions: It is used as a reactant in Palladium-catalyzed coupling reactions and the amination of bromoindazoles.[5][8]

Stability and Incompatibility:

- Stability: The compound is stable under recommended storage conditions, which include keeping the container tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[4][9] It is also noted to be air and light sensitive.[3][4]
- Incompatible Materials: It is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[4][10]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides and nitrogen oxides can form.[4][9]

## Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of key physical and chemical properties of **N-Methyl-o-toluidine**.

### Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **N-Methyl-o-toluidine**, which is a liquid at room temperature, this procedure would be used to determine its freezing point.

Principle: A small sample of the substance is heated at a controlled rate, and the temperature range over which the solid melts is observed. For a pure crystalline solid, the melting point is sharp.

General Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the solidified **N-Methyl-o-toluidine** is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample at the bottom.[7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.[5]
- **Heating:** The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[5]
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.[5]

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Principle: A small amount of the liquid is heated, and the temperature at which it boils is measured at a specific atmospheric pressure.

General Protocol (Distillation Method):

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask containing the **N-Methyl-o-toluidine** sample, a condenser, a thermometer with the bulb placed at the level of the side arm of the distillation flask, and a receiving flask.

- Heating: The distillation flask is heated gently.
- Observation: The temperature is recorded when the liquid begins to boil and a constant temperature is maintained on the thermometer as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.

## Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and identification of chemical compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: A small amount of **N-Methyl-o-toluidine** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).<sup>[11]</sup> A reference standard, such as tetramethylsilane (TMS), may be added.<sup>[11]</sup>
- Data Acquisition: The sample is placed in an NMR spectrometer, and the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired.
- Data Analysis: The chemical shifts, integration, and coupling patterns in the spectra are analyzed to confirm the structure of the molecule.

Infrared (IR) Spectroscopy:

- Sample Preparation: A thin film of liquid **N-Methyl-o-toluidine** is placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The sample is placed in an IR spectrometer, and the spectrum is recorded over a range of wavenumbers (e.g.,  $4000\text{-}400\text{ cm}^{-1}$ ).<sup>[12]</sup>
- Data Analysis: The absorption bands in the spectrum are correlated to the functional groups present in the **N-Methyl-o-toluidine** molecule.

Gas Chromatography-Mass Spectrometry (GC-MS):

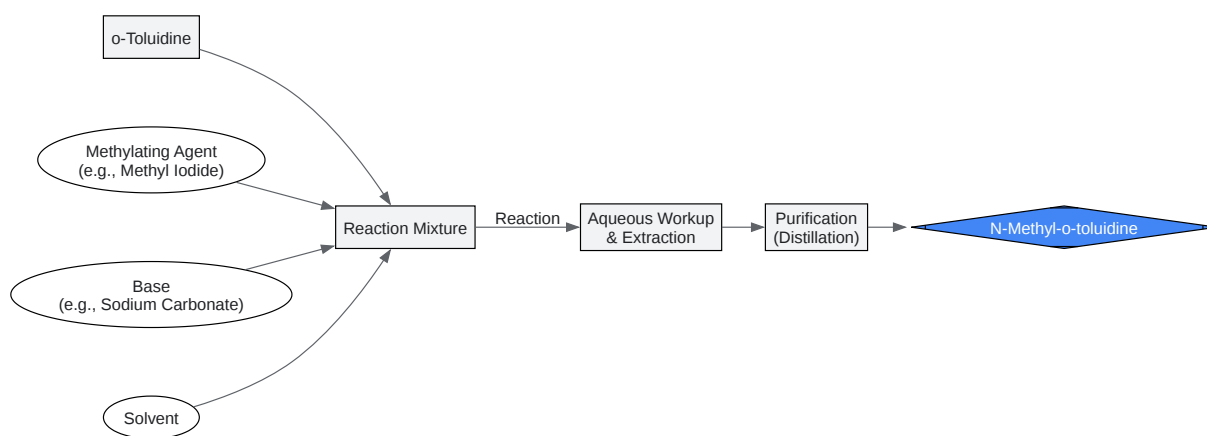
- Sample Preparation: A dilute solution of **N-Methyl-o-toluidine** in a volatile organic solvent is prepared.

- GC Separation: The sample is injected into a gas chromatograph, where it is vaporized and separated based on its boiling point and affinity for the stationary phase of the GC column.
- MS Detection: As the separated components elute from the GC column, they enter a mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the fragments is detected.
- Data Analysis: The retention time from the GC and the mass spectrum from the MS are used to identify and quantify **N-Methyl-o-toluidine**.

## Visualizations

### Synthesis Workflow

The synthesis of **N-Methyl-o-toluidine** can be achieved through the N-methylation of o-toluidine.

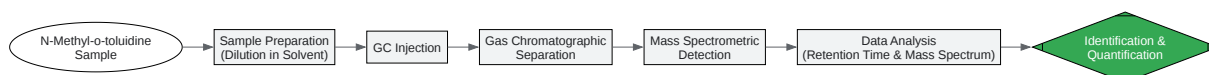


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Caption: A generalized workflow for the synthesis of **N-Methyl-o-toluidine**.

## Analytical Workflow

A typical workflow for the analysis of an **N-Methyl-o-toluidine** sample using GC-MS.



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Caption: A standard analytical workflow for **N-Methyl-o-toluidine** using GC-MS.

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